

2,6-diiodopyrazine chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diiodopyrazine

Cat. No.: B1311670

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of 2,6-Diiodopyrazine

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and applications of **2,6-diiodopyrazine**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

2,6-Diiodopyrazine is a halogenated heterocyclic compound that serves as a versatile building block in organic synthesis. Its physical and chemical characteristics are summarized below.

Property	Value
CAS Number	58138-79-7[1][2]
Molecular Formula	C ₄ H ₂ I ₂ N ₂ [2]
Molecular Weight	331.88 g/mol [2]
Appearance	White solid or light yellow powdery product[1]
Boiling Point	329.7 ± 37.0 °C (Predicted)[1]
Density	2.765 ± 0.06 g/cm ³ (Predicted)[1]
pKa	-2.62 ± 0.10 (Predicted)[1]
Storage	2–8 °C under inert gas (Nitrogen or Argon)[1]

Spectral Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **2,6-diiodopyrazine**.

Spectroscopy	Data
^1H NMR (400 MHz, CDCl_3)	δ 8.74 (s, 2H)[1]
Mass Spectrum	$(\text{M}+\text{H})^+ = 332$ [1]

Synthesis Protocol

A general procedure for the synthesis of **2,6-diiodopyrazine** involves the halogen exchange reaction of 2,6-dichloropyrazine.

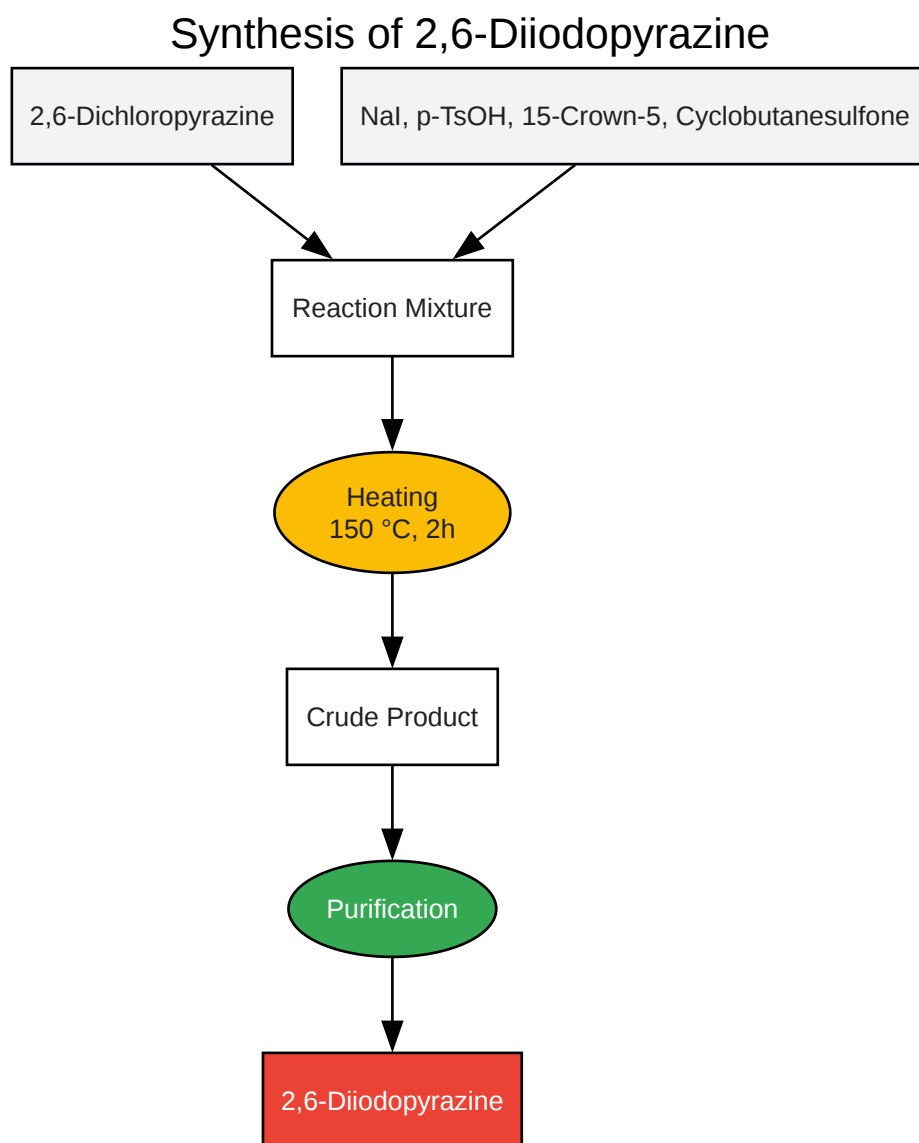
Experimental Protocol: Synthesis from 2,6-Dichloropyrazine[1]

- Reaction Setup: In a sealed tube, combine 2,6-dichloropyrazine (1.0 eq.), p-toluenesulfonic acid (2.0 eq.), sodium iodide (8.0 eq.), 15-crown-5, and cyclobutanesulfone.
- Heating: Heat the reaction mixture at 150 °C for 2 hours.
- Work-up:
 - Cool the mixture to room temperature.
 - Add water to the reaction mixture.
 - Neutralize with a saturated sodium bicarbonate solution.
 - Wash with a saturated sodium thiosulfate solution.
 - Extract the aqueous layer with ether.
 - Combine the ether extracts and dry with anhydrous sodium sulfate.
 - Concentrate the solution under reduced pressure.

- Precipitation and Purification:

- Add water to the concentrated residue to precipitate the product.
- Collect the solid by filtration.
- Wash the solid sequentially with water and pentane.
- Freeze-dry the product to yield a light yellow powder.

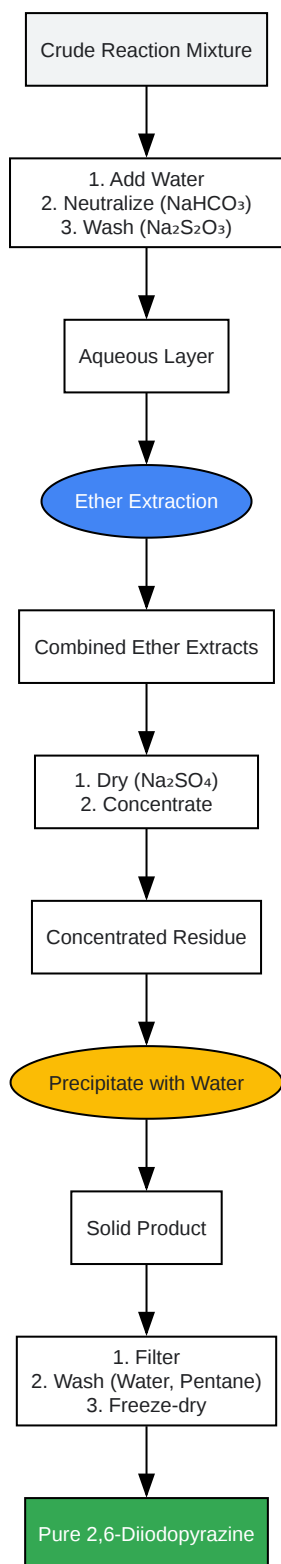
The reported yield for this procedure is 38%.^[1]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2,6-diiodopyrazine**.

Purification Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step purification process.

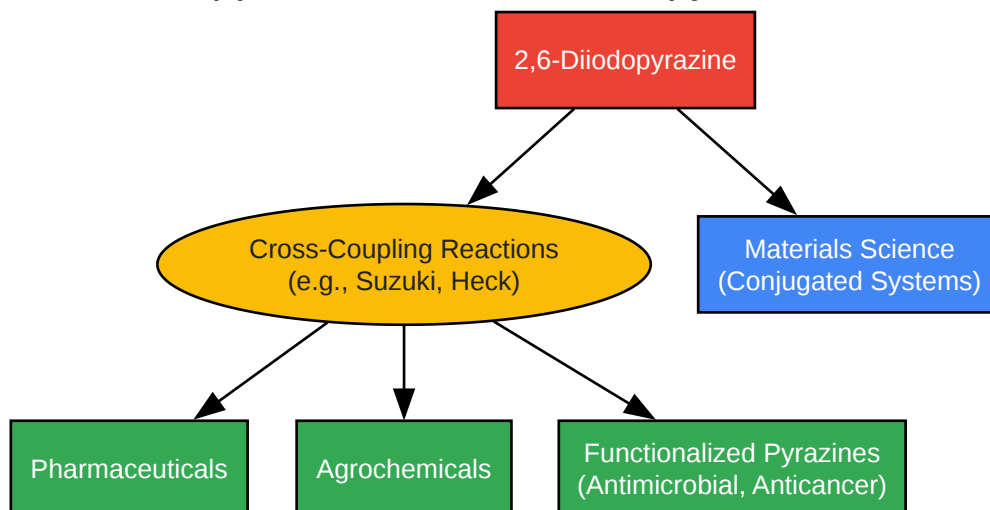
Reactivity and Applications in Drug Development

2,6-Diiodopyrazine is a valuable intermediate in organic synthesis, primarily due to the reactivity of its carbon-iodine bonds, which makes it suitable for various cross-coupling reactions.

Key Reactions and Applications:

- **Cross-Coupling Reactions:** The diiodo-substituted pyrazine core is well-suited for palladium-catalyzed cross-coupling reactions such as Suzuki and Heck couplings.[2] These reactions enable the formation of carbon-carbon bonds, allowing for the construction of more complex heterocyclic systems.
- **Pharmaceutical and Agrochemical Synthesis:** It serves as a key intermediate in the development of novel pharmaceuticals and agrochemicals.[2] The pyrazine scaffold is a common feature in many biologically active molecules.
- **Functionalized Pyrazine Derivatives:** The compound is used to prepare a variety of functionalized pyrazine derivatives. These derivatives have shown potential biological activities, including antimicrobial and anticancer properties.[2] Research has indicated that incorporating a pyrazine ring can enhance the cytotoxicity of certain molecules when compared to their pyridine counterparts.[3]
- **Materials Science:** In the field of materials science, **2,6-diiodopyrazine** is utilized in the synthesis of nitrogen-containing conjugated systems, which have applications in electronic devices.[2]

Applications of 2,6-Diiodopyrazine



[Click to download full resolution via product page](#)

Caption: Key application pathways for **2,6-diiodopyrazine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-DIIODOPYRAZINE CAS#: 58138-79-7 [amp.chemicalbook.com]
- 2. 2,6-Diiodopyrazine [myskinrecipes.com]
- 3. Synthesis of 2,6-diphenylpyrazine derivatives and their DNA binding and cytotoxic properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,6-diiodopyrazine chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311670#2-6-diiodopyrazine-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com